

Discovery and Characterization of Phosmidosine

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Compound Focus: Phosmidosine

CAS No.: 134966-01-1

Cat. No.: S1530525

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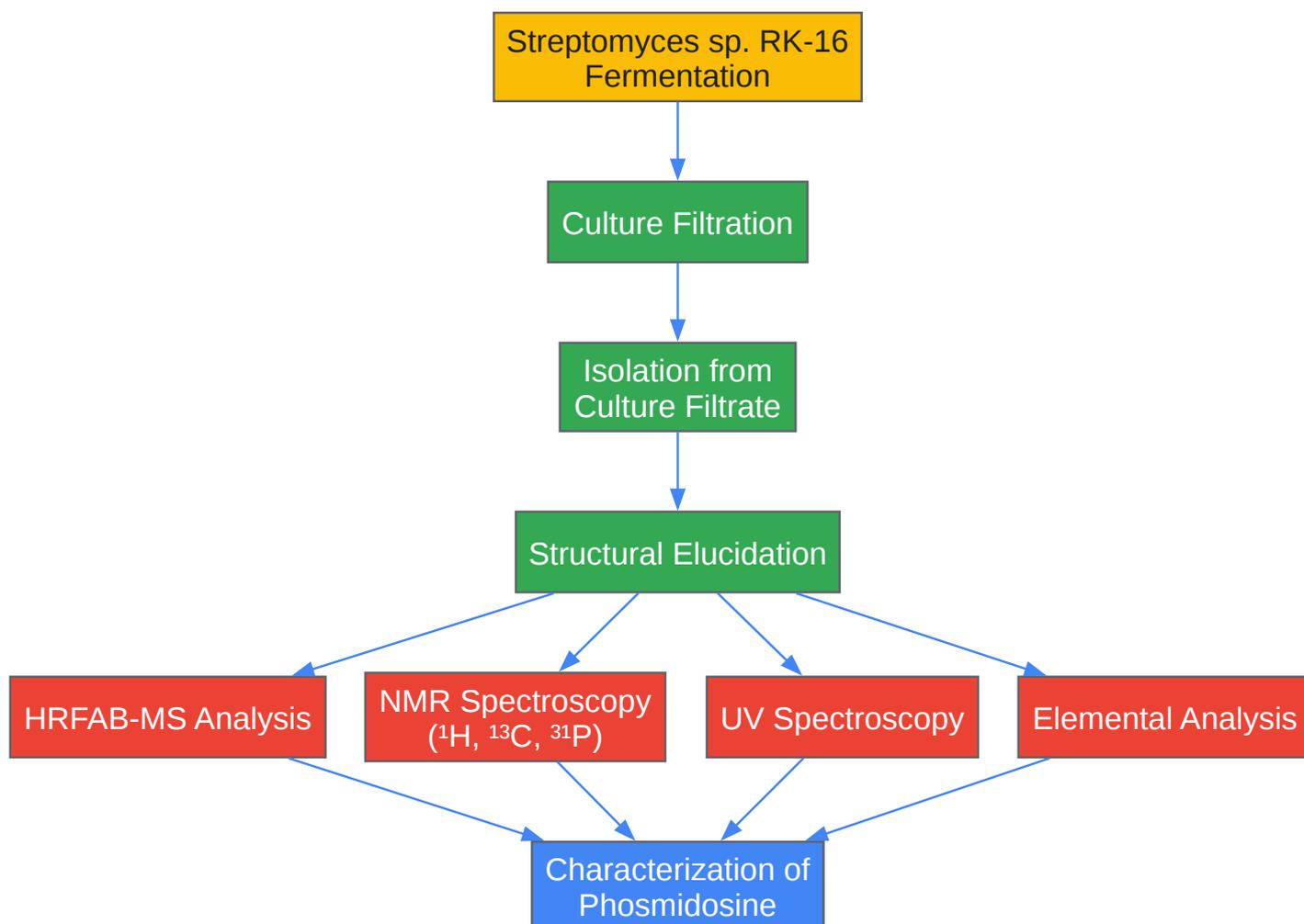
The table below summarizes the core information regarding the discovery and properties of **Phosmidosine** as reported in the original research.

Aspect	Details
Discovery Source	Culture filtrate of a newly isolated strain of <i>Streptomyces</i> sp. RK-16 [1] [2].
Nature	A novel nucleotide antibiotic [1] [2].
Molecular Formula	$C_{16}H_{24}N_7O_8P$ [1] [2].
Key Structural Features	Presence of a methyl phosphate group; UV spectra similar to 8-hydroxyadenosine [1] [2].
Biological Activity	Inhibited spore formation of the fungus <i>Botrytis cinerea</i> at a concentration of 0.25 µg/mL [1] [2].

Original Isolation and Analysis Workflow

The following diagram outlines the general workflow for the isolation and characterization of **Phosmidosine** as described in the original publication. Please note that specific technical details (e.g., exact solvent

systems, column types) are not available in the search results.



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*Original isolation and analysis workflow for **Phosmidosine**.*

Research Context and Potential Next Steps

The search results confirm that **Phosmidosine** is a recognized natural product with a defined structure and interesting antifungal activity. It is categorized as a phosphoramidate, a class of compounds with significant applications in medicinal chemistry, including use as prodrug moieties and in anticancer agents [3].

It is important to note that the information found is from the compound's initial discovery over three decades ago. For a contemporary technical guide, the following steps are recommended:

- **Consult Specialized Databases:** Search for "**phosmidosine**" on scientific databases like **SciFinder-n** or **Reaxys**, which can provide full-text original articles, synthetic procedures, and subsequent research not captured in this search.
- **Review Phosphoramidate Chemistry:** The synthesis of phosphoramidates has advanced. Modern, eco-friendly methods exist, such as the reaction of trialkyl phosphites with organic azides in aqueous ethanol [3]. Exploring this literature can provide practical synthetic protocols.

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References

1. The Journal of Antibiotics [jstage.jst.go.jp]
2. Isolation and characterization of phosmidosine. A new ... [pubmed.ncbi.nlm.nih.gov]
3. An efficient synthesis of phosphoramidates from halides in ... [sciencedirect.com]

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